

Technical Guide: D-Glucose Pentaacetate – Structure, Synthesis, and Pharmaceutical Applications

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Compound of Interest

Compound Name: *D-Glucose, 1,2,3,4,5-pentaacetate*

Cat. No.: *B8082879*

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Executive Summary

D-Glucose pentaacetate (GPA) serves as a cornerstone intermediate in carbohydrate chemistry and drug development. While often colloquially referred to, its precise chemical identity is 1,2,3,4,6-penta-O-acetyl-D-glucopyranose. It exists primarily as two anomers (and

) whose formation is controlled by specific catalytic conditions (thermodynamic vs. kinetic control). Beyond its role as a protected glycosyl donor, GPA has emerged as a bioactive agent in its own right, exhibiting insulintropic properties that mimic incretin hormones, making it a molecule of interest for Type 2 Diabetes research.

Chemical Identity & Nomenclature

Critical Nomenclature Note: The designation "1,2,3,4,5-pentaacetate" is chemically ambiguous for the standard pyranose ring form of glucose. In the stable glucopyranose ring, the oxygen atom at position 5 is part of the hemiacetal ether linkage and does not bear a hydroxyl group for acetylation.

- Standard Form: 1,2,3,4,6-penta-O-acetyl-D-glucopyranose (The hydroxyls at C1, C2, C3, C4, and C6 are acetylated).^[1]
- Open-Chain Form: 2,3,4,5,6-penta-O-acetyl-aldehydo-D-glucose (Rare, unstable).
- Furanose Form: 1,2,3,5,6-penta-O-acetyl-D-glucofuranose (Kinetic intermediate).

This guide focuses on the 1,2,3,4,6-pyranose forms (

-GPA and

-GPA), which are the industrially and pharmaceutically relevant species.

Molecular Structure^[3]

- Molecular Formula: CC(=O)OC1COC(=O)C(OC(=O)C)C(OC(=O)C)C1OC(=O)C

^[2]^[3]^[4]^[5]

- Molecular Weight: 390.34 g/mol ^[2]^[4]^[5]^[6]
- Structural Key: The orientation of the acetate group at the anomeric carbon (C1) defines the isomer.
 - -Anomer: C1-OAc is axial (trans to the C6-hydroxymethyl group). Stabilized by the anomeric effect.
 - -Anomer: C1-OAc is equatorial (cis to the C6-hydroxymethyl group). Sterically less hindered but lacks anomeric stabilization.

Physicochemical Profile

The distinct physical properties of the anomers allow for easy separation and identification.

Property	-D-Glucose Pentaacetate	-D-Glucose Pentaacetate
CAS Number	604-68-2	604-69-3
Melting Point	110 – 111 °C	130 – 132 °C
Solubility (Water)	Low (Hydrolyzes slowly)	Low (Hydrolyzes slowly)
Solubility (Organic)	Soluble in , EtOH, Acetone	Soluble in , EtOH, Acetone
Specific Rotation	+101.6° ()	+3.8° ()
Thermodynamic Stability	More stable (Anomeric Effect)	Less stable (Steric preference only)
Main -NMR Signal	H-1 doublet at ~6.33 ppm (Hz)	H-1 doublet at ~5.71 ppm (Hz)

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Expert Insight: The coupling constant (

) in NMR is diagnostic. A small

value (~3-4 Hz) indicates an axial-equatorial relationship (alpha), while a large

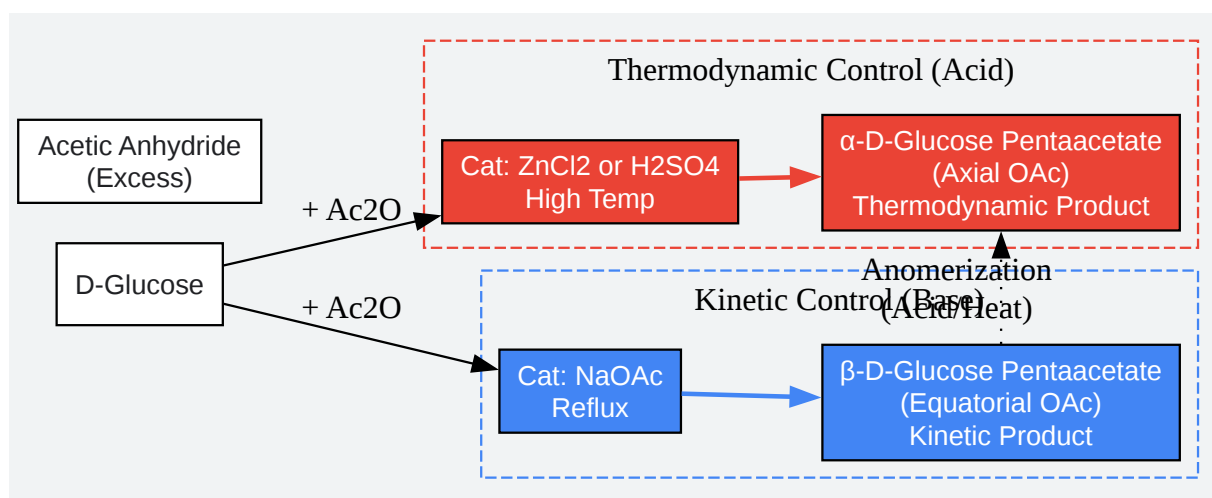
value (~8 Hz) indicates a diaxial relationship of the protons, confirming the beta structure where the H-1 is axial (and the OAc is equatorial).

Synthesis & Reaction Engineering

The synthesis of GPA is a classic example of Kinetic vs. Thermodynamic Control. The choice of catalyst dictates the anomeric ratio.

Mechanism of Anomeric Selectivity

- Base Catalysis (Sodium Acetate): Promotes the formation of the β -anomer. The acetate attacks the anomeric center from the equatorial position to minimize steric strain during the transition state. This is the Kinetic Product.
- Acid Catalysis (Zinc Chloride / Acids): Promotes the formation of the α -anomer. Acid allows for the equilibration of the anomeric center. The axial position (α) is electronically favored due to the interaction between the ring oxygen lone pair and the C1-OAc antibonding orbital (The Anomeric Effect). This is the Thermodynamic Product.



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Figure 1: Divergent synthetic pathways for

and

glucose pentaacetate based on catalyst selection.

Experimental Protocols

Protocol A: Synthesis of

-D-Glucose Pentaacetate (Kinetic)

- Reagents: D-Glucose (5 g), Anhydrous Sodium Acetate (4 g), Acetic Anhydride (25 mL).
- Setup: Round-bottom flask with reflux condenser and drying tube.
- Procedure:
 - Mix glucose and sodium acetate in the flask.
 - Add acetic anhydride.^{[7][8][9]}
 - Heat the mixture on a steam bath or oil bath. The reaction is exothermic; maintain gentle reflux for 1 hour.
 - Quenching: Pour the hot clear solution into 200 mL of ice-water with vigorous stirring. The α -anomer will precipitate as a white solid.
 - Purification: Filter the solid and recrystallize from ethanol.
- Yield: Expect ~60-70%. Melting point should be ~131-132°C.

Protocol B: Synthesis of

-D-Glucose Pentaacetate (Thermodynamic)

- Reagents: D-Glucose (5 g), Zinc Chloride (2 g, anhydrous), Acetic Anhydride (25 mL).
- Procedure:
 - Dissolve Zinc Chloride in Acetic Anhydride (heat may be required).
 - Add D-Glucose slowly to avoid overheating (reaction is vigorous).
 - Heat on a steam bath for 1 hour to ensure thermodynamic equilibration.

- Quenching: Pour into ice-water. The product may initially oil out; stir for 1-2 hours to induce crystallization.
- Purification: Recrystallize from Methanol/Water.
- Yield: Expect ~60%. Melting point should be ~110°C.

Applications in Drug Development[9]

Insulin Secretagogue Activity

Recent research identifies GPA not just as an inert intermediate, but as a bioactive compound capable of stimulating insulin secretion.[10]

- Mechanism: GPA is believed to interact with "bitter taste" receptors (T2R family) on pancreatic

-cells or trigger specific metabolic pathways.
- Anomeric Specificity: Studies indicate that

-D-glucose pentaacetate induces a rapid, peak-shaped insulin response, whereas the

-anomer shows different kinetics.
- Significance: It acts as a non-glucose insulin secretagogue, potentially useful for Type 2 Diabetes pathways where glucose sensing is impaired.

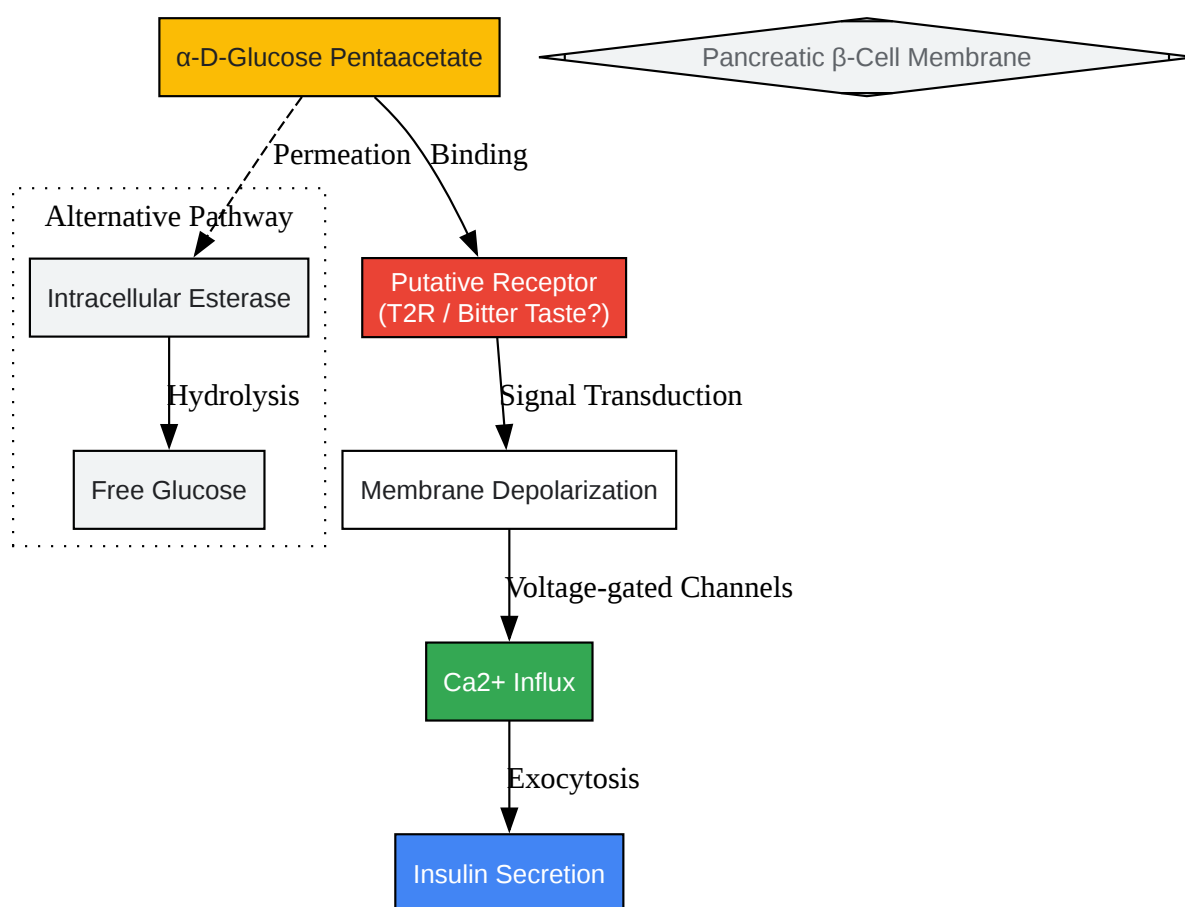
Prodrug Strategy (Hydrophobic Modification)

GPA serves as a model for increasing the lipophilicity of hydrophilic drugs.

- Principle: Peracetylation of carbohydrate moieties increases cell membrane permeability (passive diffusion). Once inside the cell, non-specific esterases hydrolyze the acetate groups, trapping the active polar drug (or sugar) inside the cytoplasm.
- Application: Used to deliver glucose analogs (like 2-deoxyglucose) into cells to inhibit glycolysis in cancer therapy.

Glycosylation Donor

In medicinal chemistry, GPA is a precursor for glycosyl halides (e.g., acetobromo- α -D-glucose), which are essential donors for building glycosidic bonds in antibiotic and vaccine synthesis.



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Figure 2: Hypothesized signaling pathway for GPA-induced insulin secretion in pancreatic β -cells.

Safety & Handling

- Hazards: GPA is generally low toxicity but acts as a skin sensitizer. Prolonged exposure can cause allergic dermatitis.
- Handling: Use standard PPE (gloves, goggles).[11] Work in a fume hood when using acetic anhydride during synthesis due to lachrymatory vapors.
- Storage: Store in a cool, dry place. The

-anomer is susceptible to anomerization to the

-form if exposed to moisture and trace acid over long periods.

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